

# An In-depth Technical Guide to 1,3-Dichloro-6-methoxyisoquinoline

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## Compound of Interest

Compound Name: 1,3-Dichloro-6-methoxyisoquinoline

Cat. No.: B1344057

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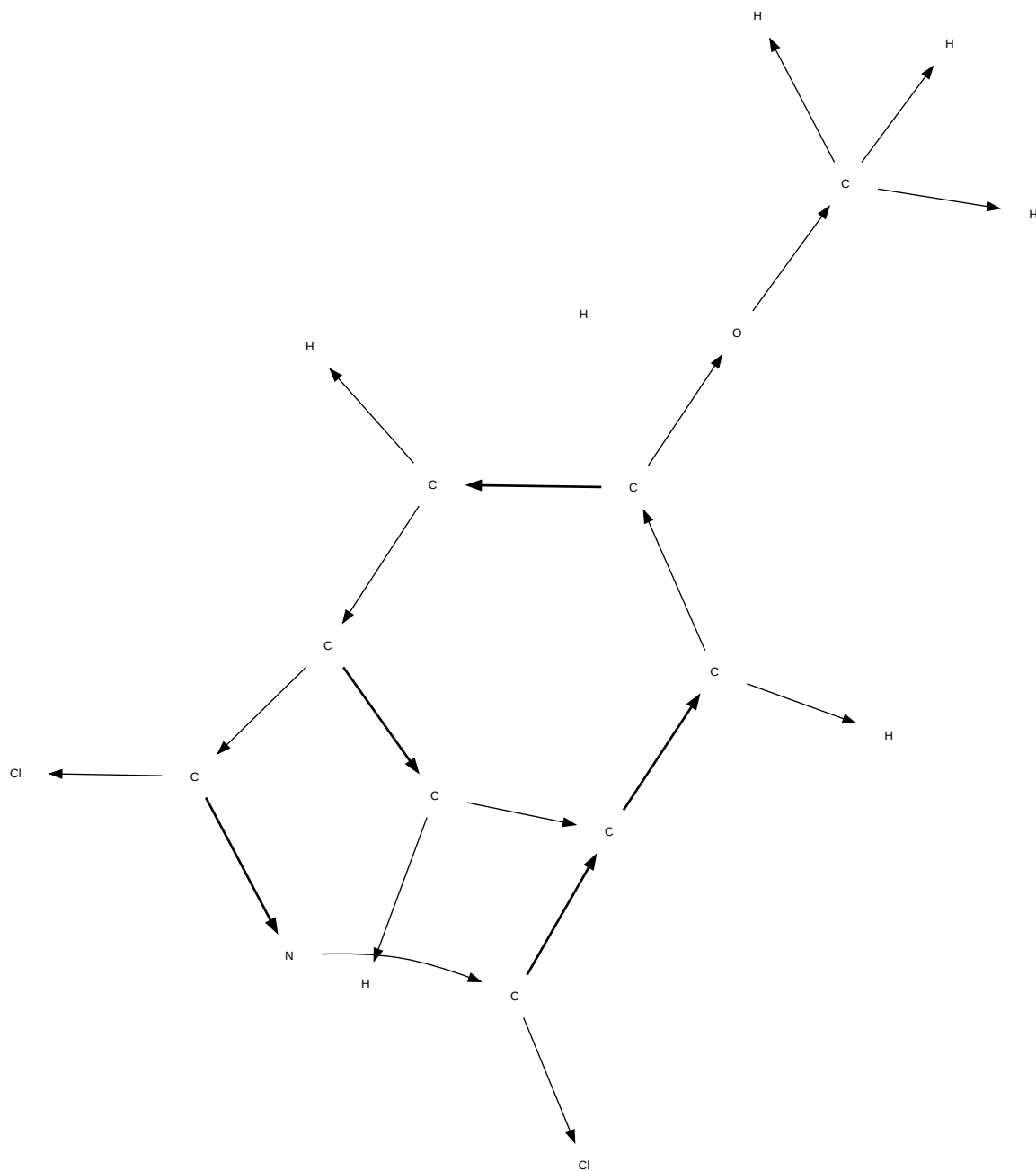
Disclaimer: Detailed experimental data for **1,3-dichloro-6-methoxyisoquinoline** is limited in publicly accessible scientific literature and databases. This guide has been constructed using available information on structurally similar compounds, including 1,3-dichloroisoquinoline and 1,3-dichloro-6,7-dimethoxyisoquinoline, to provide a comprehensive overview of its predicted properties, synthesis, and reactivity. All predicted data should be confirmed through experimental validation.

## Structure and IUPAC Name

The compound with the name **1,3-dichloro-6-methoxyisoquinoline** has a defined chemical structure consisting of an isoquinoline core chlorinated at positions 1 and 3, and a methoxy group attached at position 6.

- IUPAC Name: **1,3-dichloro-6-methoxyisoquinoline**
- Molecular Formula: C<sub>10</sub>H<sub>7</sub>Cl<sub>2</sub>NO
- Canonical SMILES: COC1=CC2=C(C=C1)C(=NC(=C2)Cl)Cl

Chemical Structure:



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Caption: Chemical structure of **1,3-dichloro-6-methoxyisoquinoline**.

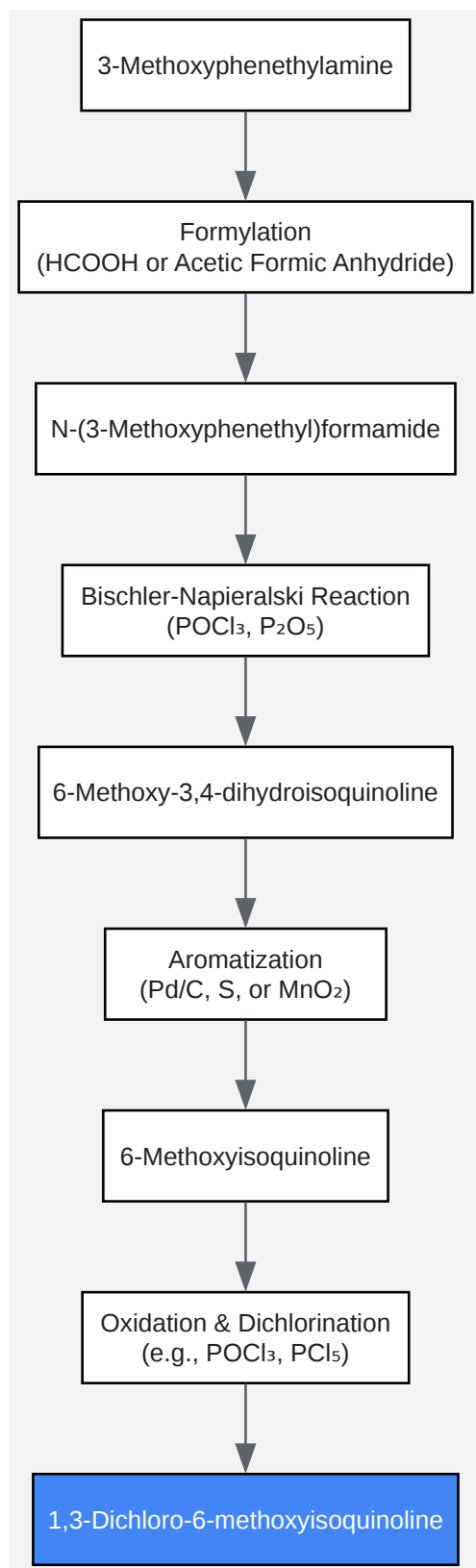
## Physicochemical Properties

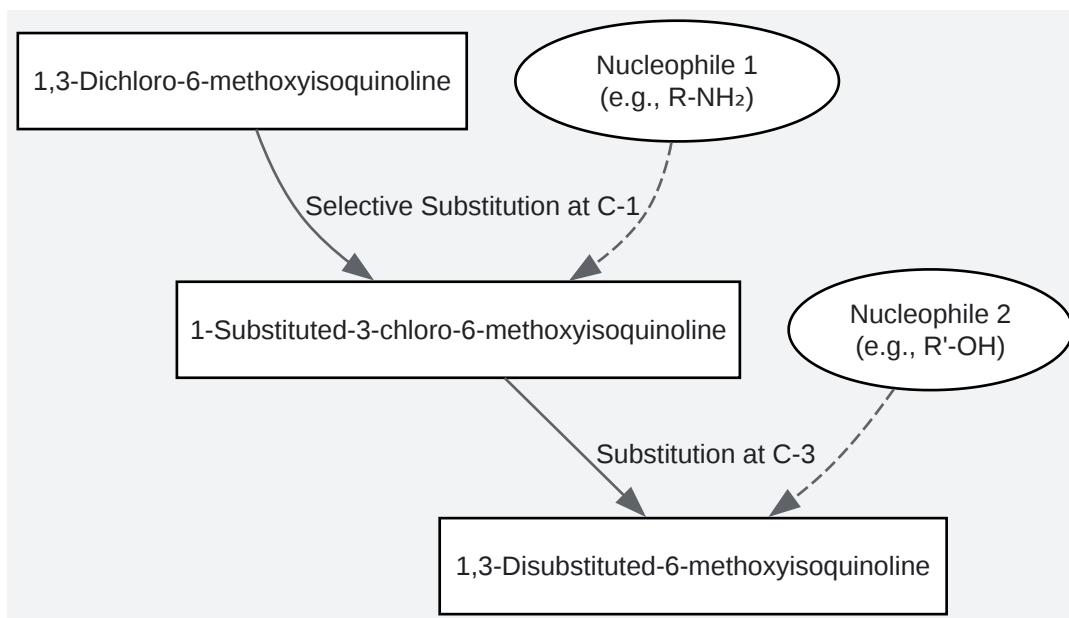
Quantitative data for **1,3-dichloro-6-methoxyisoquinoline** is not readily available. The following table presents data for the closely related analogs, 1,3-dichloroisoquinoline and 1,3-dichloro-6,7-dimethoxyisoquinoline, to provide an estimate of the expected properties.

Property	1,3-Dichloroisoquinoline	1,3-Dichloro-6,7-dimethoxyisoquinoline	Predicted: 1,3-Dichloro-6-methoxyisoquinoline
Molecular Weight	198.05 g/mol [1]	258.10 g/mol [2]	~228.08 g/mol
Melting Point	121-122 °C[3]	Not Available	Likely a solid at room temperature
Boiling Point	Not Available	387.5±37.0 °C (Predicted)[4]	Expected to be high
CAS Number	7742-73-6[1]	24623-42-5[2][5]	Not assigned or not found

## Proposed Synthetic Pathway

A plausible synthetic route to **1,3-dichloro-6-methoxyisoquinoline** can be conceptualized based on established methods for isoquinoline synthesis, such as the Bischler-Napieralski reaction, followed by functional group manipulations.





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## References

- 1. 1,3-Dichloroisoquinoline |  $C_9H_5Cl_2N$  | CID 298625 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,3-Dichloro-6,7-dimethoxyisoquinoline |  $C_{11}H_9Cl_2NO_2$  | CID 53400913 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,3-Dichloroisoquinoline 97 7742-73-6 [sigmaaldrich.com]
- 4. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 5. 1,3-Dichloro-6,7-dimethoxyisoquinoline CAS#: 24623-42-5 [m.chemicalbook.com]
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